

# N,N'-Bis(methoxymethyl)thiourea chemical structure and properties

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## Compound of Interest

Compound Name: *N,N'*-Bis(methoxymethyl)thiourea

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## N,N'-Bis(methoxymethyl)thiourea: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **N,N'-Bis(methoxymethyl)thiourea**. The information is intended for researchers, scientists, and professionals involved in drug development and other scientific disciplines where thiourea derivatives are of interest.

## Chemical Structure and Properties

**N,N'-Bis(methoxymethyl)thiourea** is an organosulfur compound and a derivative of thiourea. Its structure features a central thiocarbonyl group with two nitrogen atoms, each substituted with a methoxymethyl group.

Chemical Structure:

Caption: Chemical structure of **N,N'-Bis(methoxymethyl)thiourea**.

Table 1: Chemical and Physical Properties of **N,N'-Bis(methoxymethyl)thiourea**

Property	Value	Source
Molecular Formula	C5H12N2O2S	
Molecular Weight	164.23 g/mol	[1]
CAS Number	51872-26-5	[1]
Appearance	Resinous substance	
SMILES	COCNC(=S)NCOC	[2]
Predicted XlogP	-0.1	[2]

Note: Experimental data on properties such as melting point, boiling point, and solubility are not readily available in the current literature. The description as a "resinous substance" suggests it may not have a sharp melting point.[3]

## Synthesis and Characterization

A known method for the synthesis of **N,N'-Bis(methoxymethyl)thiourea** involves the aminomethylation of thiourea with paraformaldehyde and methanol.[3]

## Experimental Protocol: Synthesis

Materials:

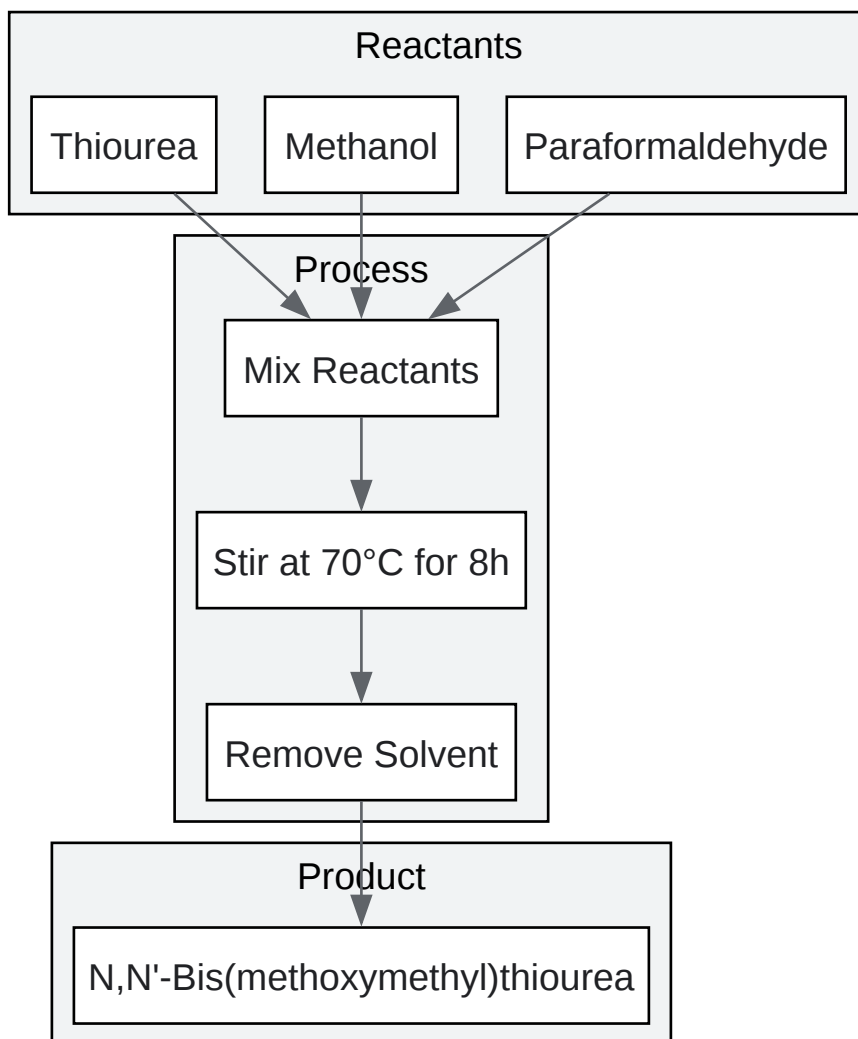
- Thiourea
- Methanol
- Paraformaldehyde

Procedure:

- A mixture of thiourea (10 mmol), methanol (250 mmol), and paraformaldehyde (25 mmol) is prepared.[3]
- The mixture is stirred for 8 hours at approximately 70 °C.[3]

- The solvent is removed to yield **N,N'-Bis(methoxymethyl)thiourea**.<sup>[3]</sup>

Yield: The reported yield for this procedure is not explicitly stated for the thiourea derivative in the reference, while the urea analog is reported to have a 90% yield.<sup>[3]</sup>



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Caption: Workflow for the synthesis of **N,N'-Bis(methoxymethyl)thiourea**.

## Characterization Data

Table 2: Spectroscopic Data for **N,N'-Bis(methoxymethyl)thiourea**

Technique	Data	Source
<sup>1</sup> H NMR (400 MHz, DMSO-d6)	δ, ppm: 3.19 s (6H, OCH3), 4.84 br. s (4H, HNCH2O), 8.35 br. s (2H, NH)	[3]
Mass Spectrum (MALDI TOF/TOF)	m/z (Irel, %): 203.110 [M + K] <sup>+</sup>	[3]

Note: Infrared (IR) spectroscopic data for this specific compound is not available in the cited literature. However, the IR spectra of thiourea derivatives typically show characteristic bands for N-H, C=S, and C-N stretching.[4][5]

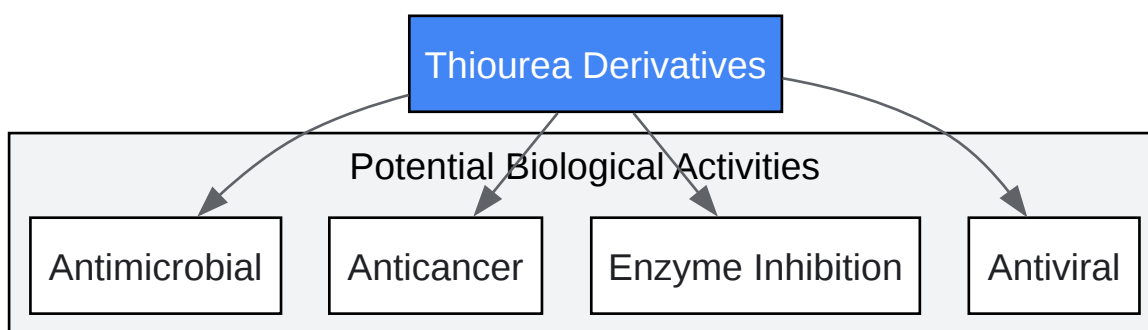
## Biological Activity and Potential Applications

While specific biological data for **N,N'-Bis(methoxymethyl)thiourea** is not currently available, the broader class of thiourea derivatives has been extensively studied and shown to exhibit a wide range of biological activities. This suggests that **N,N'-Bis(methoxymethyl)thiourea** could be a candidate for investigation in several areas of drug development.

Thiourea derivatives have been reported to possess:

- Antimicrobial activity: Including antibacterial and antifungal properties.[6]
- Anticancer activity: Some thiourea derivatives have shown cytotoxic effects against various cancer cell lines.[7][8]
- Enzyme inhibition: Thioureas are known to inhibit various enzymes, which is a key mechanism in many therapeutic agents.
- Antiviral activity: Certain derivatives have been investigated for their potential as antiviral agents.[9]

The methoxymethyl groups in **N,N'-Bis(methoxymethyl)thiourea** may influence its solubility, lipophilicity, and ability to form hydrogen bonds, which are critical factors for biological activity and drug-like properties.



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Caption: Potential applications of thiourea derivatives in drug development.

## Safety and Handling

Specific safety data for **N,N'-Bis(methoxymethyl)thiourea** is not available. However, based on the data for the parent compound, thiourea, the following precautions should be considered. Thiourea is classified as harmful if swallowed and is suspected of causing cancer and damaging fertility or the unborn child. It is also toxic to aquatic life with long-lasting effects.

Recommended Handling Procedures:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry place.

## Conclusion

**N,N'-Bis(methoxymethyl)thiourea** is a thiourea derivative with a straightforward synthetic route. While specific data on its physicochemical properties and biological activity are limited, the extensive research on related thiourea compounds suggests its potential as a scaffold for the development of new therapeutic agents. Further research is warranted to fully characterize this compound and explore its potential applications in medicinal chemistry and other scientific fields. Researchers should proceed with appropriate safety precautions based on the known hazards of the thiourea class of compounds.

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- To cite this document: BenchChem. [N,N'-Bis(methoxymethyl)thiourea chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12736656#n-n-bis-methoxymethyl-thiourea-chemical-structure-and-properties]

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